

N,N-Dimethylacetoacetamide molecular weight and formula

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Compound of Interest

Compound Name: *N,N-Dimethylacetoacetamide*

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An In-depth Technical Guide to **N,N-Dimethylacetoacetamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

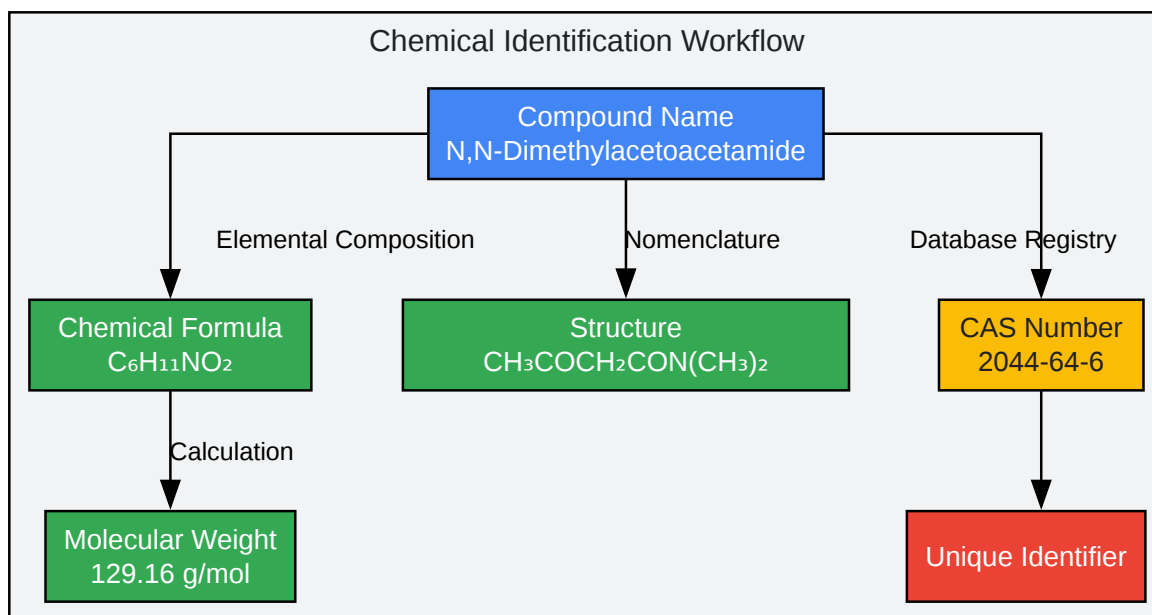
N,N-Dimethylacetoacetamide (DMAA), with the chemical formula $C_6H_{11}NO_2$, is a versatile organic compound utilized primarily as a chemical intermediate and a co-promoter in various industrial applications. This document provides a comprehensive technical overview of its core properties, synthesis, applications, and safety profile. Quantitative data are presented in structured tables for clarity, and a detailed experimental protocol for its synthesis is provided.

Chemical Identity and Core Properties

N,N-Dimethylacetoacetamide is a β -dicarbonyl compound.^[1] Its fundamental identifiers and properties are crucial for its application in research and synthesis.

- Molecular Formula: $C_6H_{11}NO_2$ ^{[2][3][4][5][6]}
- Molecular Weight: 129.16 g/mol ^{[2][4][5][6]}
- CAS Registry Number: 2044-64-6^{[3][5]}
- Synonyms: DMAA, N,N-Dimethyl-3-oxobutanamide, Acetoacetamide, N,N-dimethyl-^{[3][5]}

The following diagram illustrates the workflow for identifying and characterizing the compound.



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Figure 1: Chemical Identification Workflow for **N,N-Dimethylacetoacetamide**.

Physicochemical Data

N,N-Dimethylacetoacetamide is typically a colorless to yellow liquid.[2][4] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Appearance	Colorless to yellow liquid	[2][4]
Odor	Characteristic odor	[2]
Density	~1.02 g/cm ³ at 20°C	[2]
Boiling Point	105 °C (lit.)	[4][6]
Melting Point	< -50 °C	[6][7]
Flash Point	122 °C (251.6 °F) - closed cup	
Solubility	Miscible with many organic solvents (ethanol, chloroform), limited in water	[2]
Refractive Index (n _{20/D})	1.447	[6]

Synthesis and Experimental Protocols

N,N-Dimethylacetoacetamide is used as an industrial intermediate and can be synthesized through various methods.[1] A common laboratory-scale synthesis involves the reaction of dimethylamine with a diketene acetone adduct.[1][8]

Experimental Protocol: Synthesis from Diketene Acetone Adduct

This protocol details the synthesis of N,N-Dimethyl-3-oxobutanamide.[1][8]

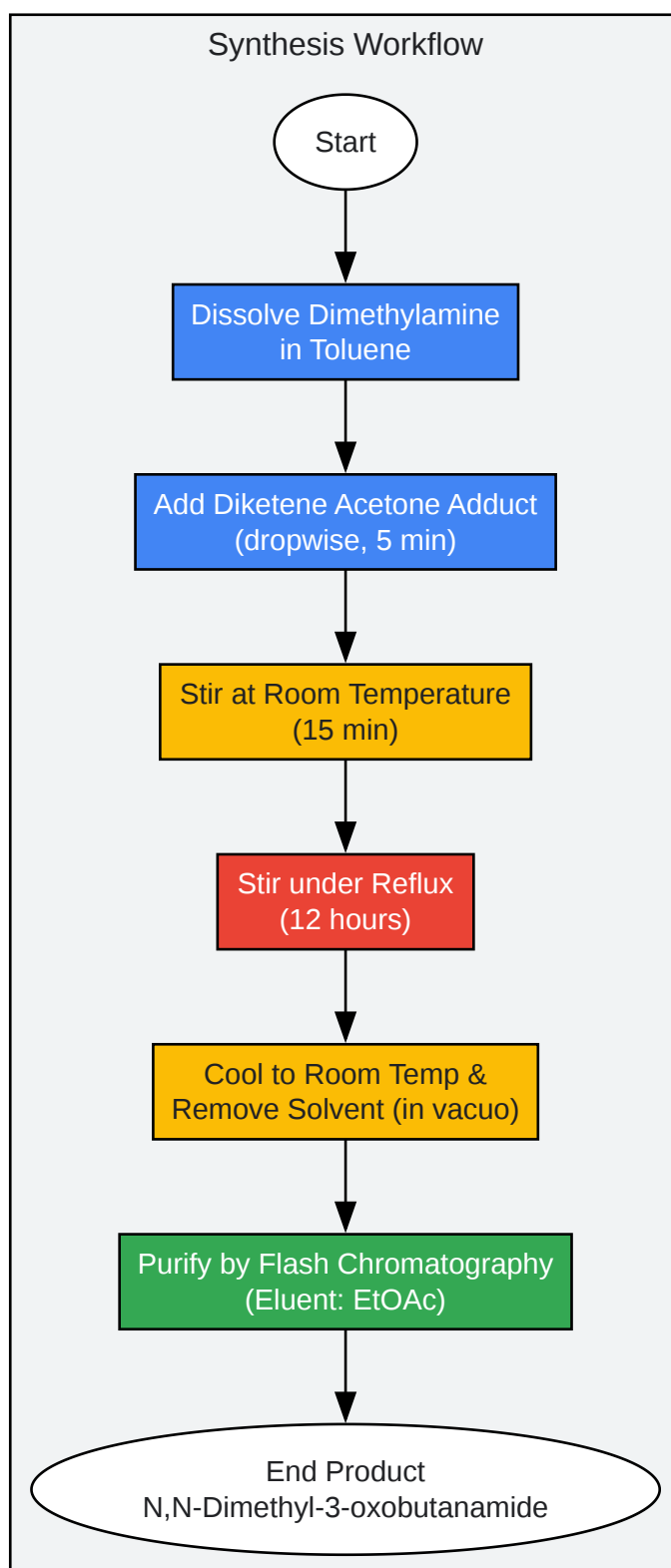
Materials:

- Dimethylamine (2.0 M solution)
- Diketene acetone adduct
- Toluene
- Ethyl Acetate (EtOAc) for purification

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 5.00 ml of dimethylamine (10.0 mmol, 2.0 eq.) in 15 ml of toluene.[\[1\]](#)
- **Addition of Reactant:** Gradually add 0.670 ml of diketene acetone adduct (5.00 mmol, 1.0 eq.) to the solution dropwise over a 5-minute period.[\[1\]](#)
- **Initial Stirring:** Stir the resulting reaction mixture at room temperature for 15 minutes.[\[1\]](#)[\[8\]](#)
- **Reflux:** Following the initial stir, heat the mixture and maintain it under reflux for 12 hours.[\[1\]](#)[\[8\]](#)
- **Solvent Removal:** After the reaction is complete, cool the mixture to room temperature and remove the toluene solvent in vacuo.[\[1\]](#)[\[8\]](#)
- **Purification:** Purify the crude product using flash chromatography (FC) with ethyl acetate as the eluent to obtain pure N,N-dimethyl-3-oxobutanamide.[\[1\]](#)[\[8\]](#)

The following diagram outlines the workflow for the described synthesis protocol.



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Figure 2: Workflow for the Synthesis of **N,N-Dimethylacetoacetamide**.

Applications in Research and Industry

N,N-Dimethylacetoacetamide is a versatile compound with applications spanning several sectors.

- **Organic Synthesis:** It serves as a key intermediate and building block for synthesizing a variety of compounds, including agrochemicals and specialty chemicals.[\[2\]](#)
- **Polymer Industry:** The compound is used as a modifier or crosslinking agent in polymer chemistry, helping to enhance properties such as thermal stability, adhesion, and mechanical strength.[\[2\]](#)
- **Coatings and Adhesives:** It functions as a solvent or co-solvent in the formulation of coatings, adhesives, and sealants.[\[2\]](#) It is particularly noted as a co-promoter for unsaturated polyester resin formulations, where it helps to minimize color generation.[\[1\]](#)[\[8\]](#)
- **Drug Development:** While direct therapeutic applications are not widely documented, its role as a versatile intermediate in organic synthesis makes it relevant to the synthesis of more complex molecules. It is important to distinguish it from N,N-Dimethylacetamide (DMA or DMAc), a different compound that is FDA-approved as an excipient and has been studied for its own biological activities.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Safety and Toxicology

The safety profile of **N,N-Dimethylacetoacetamide** indicates low acute toxicity. It is classified as causing mild skin and eye irritation.[\[7\]](#) Standard laboratory safety precautions should be observed during handling.

Toxicity Metric	Species	Value	Reference(s)
Oral LD50	Rat	> 3,200 mg/kg	[7]
Oral LD50	Mouse	> 3,200 mg/kg	[7]
Dermal LD50	Rabbit	14.1 mL/kg (~12.4 g/kg)	[4]
Hazard Statements	-	H316: Causes mild skin irritation	[7]
-	H320: Causes eye irritation	[7]	

Handling and Storage:

- Handling: Handle in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[12] Avoid contact with skin and eyes.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[12] Keep away from oxidizing materials.[7]
- In case of exposure: For eye contact, rinse cautiously with water for several minutes.[7] For skin contact, wash with soap and water.[7] If inhaled, move to fresh air.[7] Seek medical consultation in case of significant exposure.[7]

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